

# mafenide acetate pharmacokinetics absorption metabolism

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Mafenide Acetate

CAS No.: 13009-99-9

Cat. No.: S002454

[Get Quote](#)

## Pharmacokinetic Overview

The provided search results indicate that the precise mechanism of action of mafenide is not fully known and differs from that of other sulfonamides [1]. However, other sources describe a more defined mechanism involving the inhibition of bacterial folic acid synthesis [2].

Once applied topically to burn wounds, **mafenide acetate** is absorbed and penetrates tissues effectively. It is then rapidly metabolized to an inactive compound and cleared renally [3] [4] [1]. Key characteristics are summarized below.

Parameter	Findings
<b>Absorption &amp; Distribution</b>	Diffuses through devascularized burn tissue and eschar [5] [1]. Peak tissue concentrations in burned skin occur at <b>2 hours</b> (cream) and <b>4 hours</b> (5% solution) [1].
<b>Systemic Absorption</b>	Significant systemic absorption occurs [3] [4]. Following application of an 11.2% cream, blood levels of the parent drug peaked at <b>2 hours</b> , ranging from <b>26–197 µg/mL</b> [1].
<b>Metabolism</b>	Rapidly metabolized (primarily in the liver) to <b>p-carboxybenzenesulfonamide</b> (also known as p-carboxybenzenesulfonamide), a weak carbonic anhydrase inhibitor [4]

Parameter	Findings
	[1].
<b>Elimination</b>	The metabolite (p-carboxybenzenesulfonamide) is rapidly excreted in the urine [3] [4]. The parent compound is not detected in urine [3]. Twenty-four hours after application, blood levels of parent drug and metabolite fall to pre-treatment levels [1].

## Quantitative Data and Experimental Insights

For research and development purposes, more detailed quantitative data and methodologies are critical.

### Data on Absorption and Metabolism

A compilation of key quantitative findings from the search results is provided in the table below.

Study Aspect	Quantitative Findings & Methodology
<b>Tissue Delivery</b>	Approximately <b>80%</b> of a dose is delivered to burned tissue over <b>4 hours</b> following topical application of the <b>5% solution</b> [1].
<b>Metabolite Kinetics</b>	Metabolite (p-carboxybenzenesulfonamide) blood levels peak at <b>3 hours</b> post-application, ranging from <b>10–340 µg/mL</b> [1].
<b>Enzyme Inhibition</b>	The metabolite, p-carboxybenzenesulfonamide, is a known <b>carbonic anhydrase inhibitor</b> [6] [3] [7]. This inhibition is the proposed mechanism behind the observed side effect of <b>metabolic acidosis</b> [6] [4] [8].
<b>In Vitro Cytotoxicity</b>	Cell culture studies suggest mafenide acetate may have a <b>deleterious effect on human keratinocytes</b> ; the clinical significance is unknown [1].

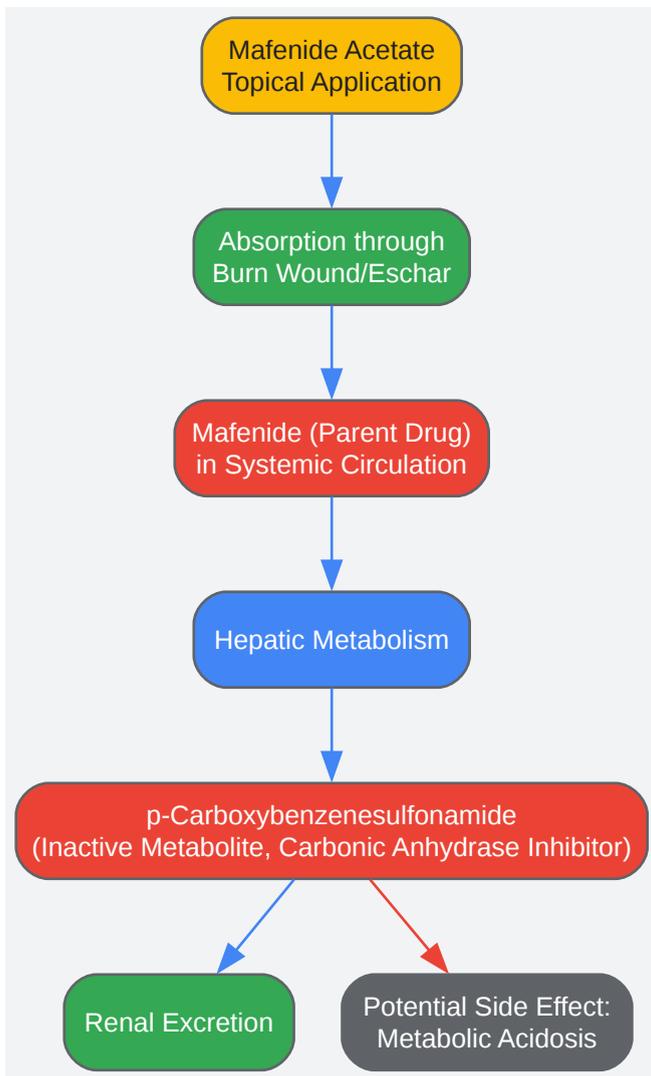
### Experimental Protocols Cited

The search results describe several key experimental models used to gather this data:

- **Human Burn Wound Concentration Studies:** Peak concentrations of mafenide in human burned skin tissue were determined by applying the cream or solution and measuring tissue levels over time, with samples taken at various intervals [1].
- **Blood Level Pharmacokinetics:** In clinical settings, blood levels of both mafenide and its metabolite were measured following topical application of the 11.2% cream. Blood samples were taken at scheduled times (e.g., 2 hours, 3 hours, 24 hours) to establish concentration ranges and elimination patterns [1].
- **Pain Response Clinical Trials:** A **double-blind triple cross-over clinical study** with 37 patients was conducted. Different formulations of **mafenide acetate** were applied, and patient pain responses were recorded and converted to a semi-quantitative pain index to evaluate the effect of concentration and tonicity [9].

## Metabolic Pathway Visualization

The metabolic pathway of **mafenide acetate**, while simple, has critical implications for its safety profile. The following diagram illustrates this process.



[Click to download full resolution via product page](#)

**Mafenide acetate** metabolic pathway and systemic effects.

## Key Summary for Researchers

For quick reference, the core pharmacokinetic and development considerations are summarized below.

- **Unique Absorption Profile:** Its excellent penetration through non-viable tissue (eschar) is a key therapeutic advantage, ensuring antimicrobial activity at the site of deep wound infection [5] [2] [1].
- **Critical Safety Consideration:** The rapid conversion to a **carbonic anhydrase-inhibiting metabolite** is the primary driver of its dose-limiting systemic toxicity, **metabolic acidosis**. This necessitates careful monitoring of acid-base balance, especially in patients with large burn surface areas or renal impairment [6] [4] [8].

- **Research Data Gaps:** The available search results highlight several areas where data is "Not Available" in standard references, including volume of distribution, plasma protein binding, and half-life of the parent drug [3]. This indicates potential avenues for further investigative research.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Label: MAFENIDE ACETATE powder, for solution - DailyMed [[dailymed.nlm.nih.gov](https://dailymed.nlm.nih.gov)]
2. What is the mechanism of Mafenide Acetate? [[synapse.patsnap.com](https://synapse.patsnap.com)]
3. Mafenide: Uses, Interactions, Mechanism of Action [[go.drugbank.com](https://go.drugbank.com)]
4. Mafenide (Topical) Monograph for Professionals [[drugs.com](https://drugs.com)]
5. Mafenide - an overview | ScienceDirect Topics [[sciencedirect.com](https://sciencedirect.com)]
6. Mafenide - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
7. Mafenide Acetate | Carbonic Anhydrase inhibitor [[selleckchem.com](https://selleckchem.com)]
8. Sulfamylon (Mafenide Acetate): Side Effects, Uses, Dosage, Interactions, Warnings [[rxlist.com](https://rxlist.com)]
9. Studies of the pain produced by mafenide acetate ... [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

To cite this document: Smolecule. [mafenide acetate pharmacokinetics absorption metabolism]. Smolecule, [2026]. [Online PDF]. Available at:  
[<https://www.smolecule.com/products/b002454#mafenide-acetate-pharmacokinetics-absorption-metabolism>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)